Introduction: The Strategic Value of a Chiral Halogenated Amino Acid Ester

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Compound of Interest

Compound Name:	*(S)-Methyl 2-amino-4-bromobutanoate hydrobromide*
CAS No.:	*177325-78-9*
Cat. No.:	*B1416688*

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(S)-Methyl 2-amino-4-bromobutanoate hydrobromide is a specialized chiral building block of significant interest to researchers in organic synthesis and medicinal chemistry.[1][2] As an α-amino acid ester, it serves as a foundational component for peptide synthesis and the development of peptidomimetics.[2] Its defining feature, however, is the terminal bromoalkyl side chain, which provides a reactive handle for a wide array of synthetic transformations. This trifunctional nature—a stereochemically defined amine, a modifiable ester, and a reactive alkyl bromide—makes it a highly versatile intermediate for constructing complex molecular architectures.[3]

This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of **(S)-Methyl 2-amino-4-bromobutanoate hydrobromide**. We will delve into its efficient synthesis from the chiral pool, explore its key physicochemical and spectroscopic properties, and discuss its strategic applications in the synthesis of novel bioactive molecules.

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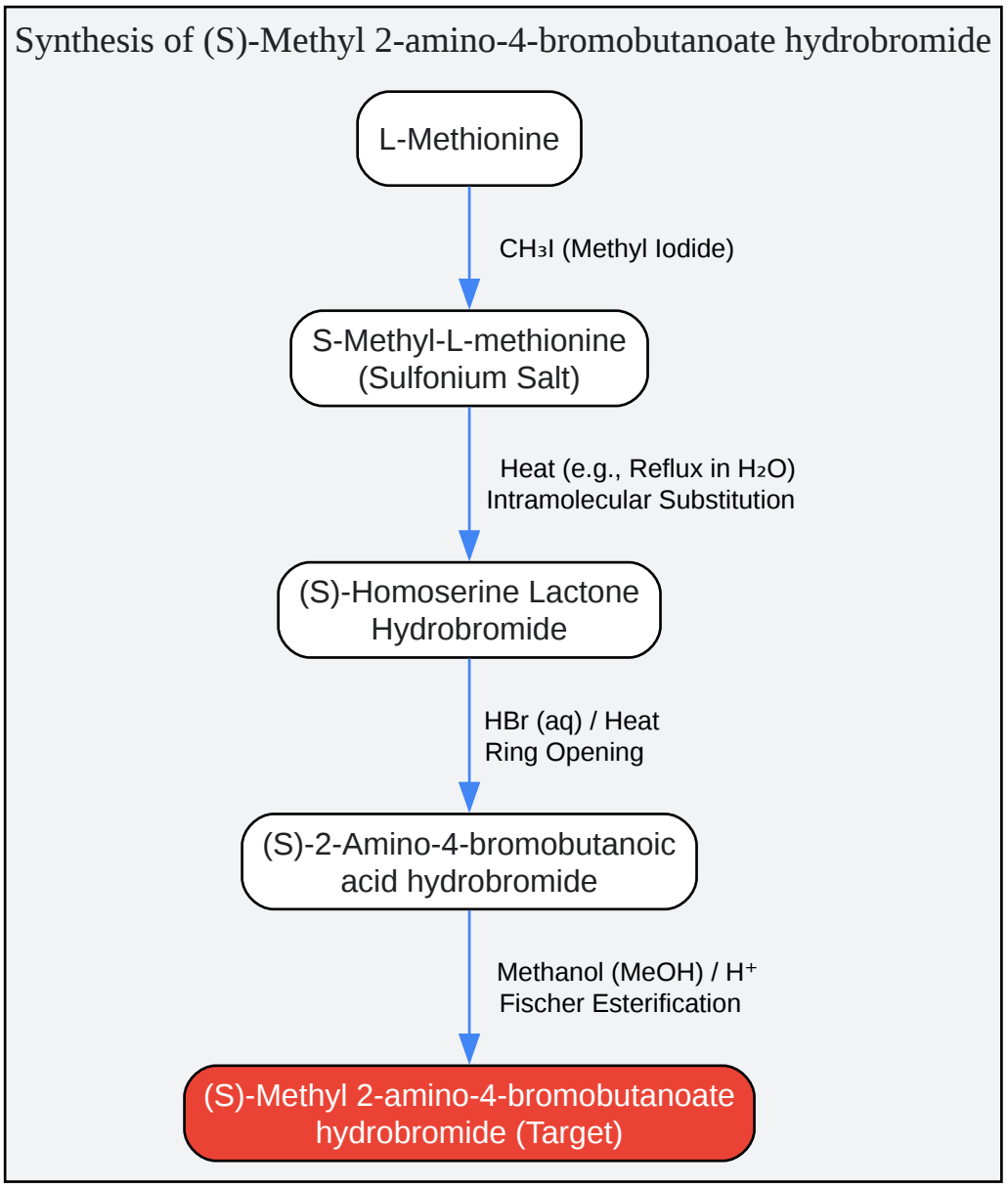
Part 1: Chiral Pool Synthesis from L-Methionine: A Strategy for Stereochemical Integrity

The synthesis of enantiomerically pure compounds is a cornerstone of modern pharmaceutical development, as stereochemistry profoundly impacts biological activity.[4] A robust and cost-effective strategy to achieve this is "chiral pool synthesis," which utilizes readily available, enantiopure natural products as starting materials.[4][5] For **(S)-Methyl 2-amino-4-bromobutanoate hydrobromide**, the proteinogenic amino acid L-methionine serves as an ideal precursor, ensuring the desired (S)-stereochemistry at the α-carbon is retained throughout the synthetic sequence.[6][7]

The conversion of L-methionine to the target compound hinges on a key transformation: the replacement of the γ-methylthio group with a bromine atom. This is ingeniously achieved via the formation of a cyclic intermediate, the α-amino-γ-butyrolactone, which can then be opened with hydrobromic acid. This multi-step process is both elegant and efficient for preserving chirality.[6]

Synthetic Workflow Diagram

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Caption: Synthetic pathway from L-Methionine to the target compound.

Detailed Experimental Protocol: Synthesis from L-Methionine

Causality: This protocol is designed as a self-validating system. Each step relies on a distinct chemical transformation—S-alkylation, intramolecular cyclization, nucleophilic ring-opening,

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and esterification. The purity and identity of each intermediate can be verified by standard analytical techniques (e.g., TLC, NMR) before proceeding, ensuring the final product's quality.

Step 1: S-Methylation of L-Methionine

- Suspend L-methionine (1.0 eq) in a suitable solvent such as water or a mixture of acetic acid and water.
- Add methyl iodide (1.1 eq) to the suspension.[6]
- Stir the reaction mixture at room temperature for 24-48 hours. The progress can be monitored by Thin-Layer Chromatography (TLC), observing the disappearance of the starting material.
- Upon completion, the resulting S-methylmethionine sulfonium salt can be isolated by precipitation with ethanol or acetone and used directly in the next step.

Expertise & Experience: The S-methylation creates a good leaving group (dimethyl sulfide) from the relatively inert thioether of methionine, which is essential for the subsequent intramolecular cyclization.

Step 2: Cyclization to (S)-Homoserine Lactone Hydrobromide

- Dissolve the crude S-methylmethionine sulfonium salt in water.
- Heat the solution to reflux for 4-6 hours. This promotes an intramolecular SN2 reaction where the carboxylate attacks the γ-carbon, displacing dimethyl sulfide and forming the stable five-membered lactone ring.
- Concentrate the reaction mixture under reduced pressure to yield the crude homoserine lactone.
- Treat with HBr to ensure the formation of the hydrobromide salt.

Step 3: Ring-Opening to (S)-2-Amino-4-bromobutanoic acid hydrobromide

- Add concentrated hydrobromic acid (e.g., 48% aqueous HBr) to the crude (S)-Homoserine Lactone Hydrobromide.

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- Heat the mixture under reflux for 6-12 hours. The bromide ion acts as a nucleophile, attacking the γ-carbon to open the lactone ring.[8]
- Monitor the reaction by TLC until the lactone is consumed.
- Cool the reaction mixture and concentrate it to dryness under reduced pressure to obtain crude (S)-2-amino-4-bromobutanoic acid hydrobromide as a solid.[8]

Trustworthiness: This step is driven by the high concentration of bromide ions and acidic conditions. The resulting primary alkyl bromide is more thermodynamically stable than the strained lactone ring under these conditions.

Step 4: Fischer Esterification to the Final Product

- Suspend the crude (S)-2-amino-4-bromobutanoic acid hydrobromide in absolute methanol.[8]
- Cool the suspension in an ice bath and bubble dry hydrogen bromide or add acetyl chloride dropwise to generate HCl in situ, which catalyzes the esterification.
- Allow the mixture to warm to room temperature and then heat to reflux for 24-48 hours until the reaction is complete (monitored by TLC or NMR).[8]
- Cool the reaction mixture and concentrate under reduced pressure to yield the crude product.
- Purify the product by recrystallization from a suitable solvent system, such as methanol/ether, to afford **(S)-Methyl 2-amino-4-bromobutanoate hydrobromide** as a crystalline solid.[9]

Part 2: Physicochemical Properties and Analytical Characterization

The identity, purity, and stability of a synthetic building block are paramount. A combination of physical data and spectroscopic analysis provides a complete profile of the compound.

Quantitative Data Summary

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Property	Value	Reference(s)
CAS Number	101650-17-3	[1][10]
Molecular Formula	$C_5H_{11}Br_2NO_2$	[1][9]
Molecular Weight	276.95 g/mol	[1][9]
Appearance	White to off-white crystalline powder	[9]
Melting Point	189-190 °C	[9]
Solubility	Soluble in water and methanol	[9]
Monoisotopic Mass	274.91565 g/mol	[9]

Spectroscopic Profile for Structural Validation

While actual spectra should be run for each batch, the expected spectroscopic data provides a benchmark for structural confirmation.

- ^{1}H NMR (Proton NMR): The proton NMR spectrum is expected to show a singlet for the methyl ester protons (-OCH_3) around 3.8 ppm. The α-proton (-$CH(NH_3^+)$-) would appear as a multiplet (triplet or quartet) between 4.0-4.5 ppm. The two sets of methylene protons (-CH_2CH_2Br) would appear as distinct multiplets in the upfield region, typically between 2.0-3.6 ppm.

- ^{13}C NMR (Carbon NMR): The spectrum should display five distinct carbon signals: the carbonyl carbon of the ester (~170-175 ppm), the α-carbon (~50-55 ppm), the methyl ester carbon (~52-54 ppm), the β-carbon (~30-35 ppm), and the γ-carbon bearing the bromine (~30-35 ppm).

- FTIR (Infrared Spectroscopy): Key vibrational bands would include a strong C=O stretch for the ester at ~1740-1750 cm^{-1}, N-H bending vibrations for the ammonium salt around 1500-1600 cm^{-1}, and C-Br stretching in the fingerprint region (~500-600 cm^{-1}).

- Mass Spectrometry (MS): The mass spectrum would show a characteristic isotopic pattern for the two bromine atoms, confirming the elemental composition. High-resolution mass

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spectrometry (HRMS) can be used to confirm the exact mass to within a few parts per million.[9]

Part 3: Strategic Applications in Drug Discovery and Organic Synthesis

The utility of **(S)-Methyl 2-amino-4-bromobutanoate hydrobromide** stems from its ability to participate in a variety of subsequent reactions, serving as a linchpin in the synthesis of more complex molecules.

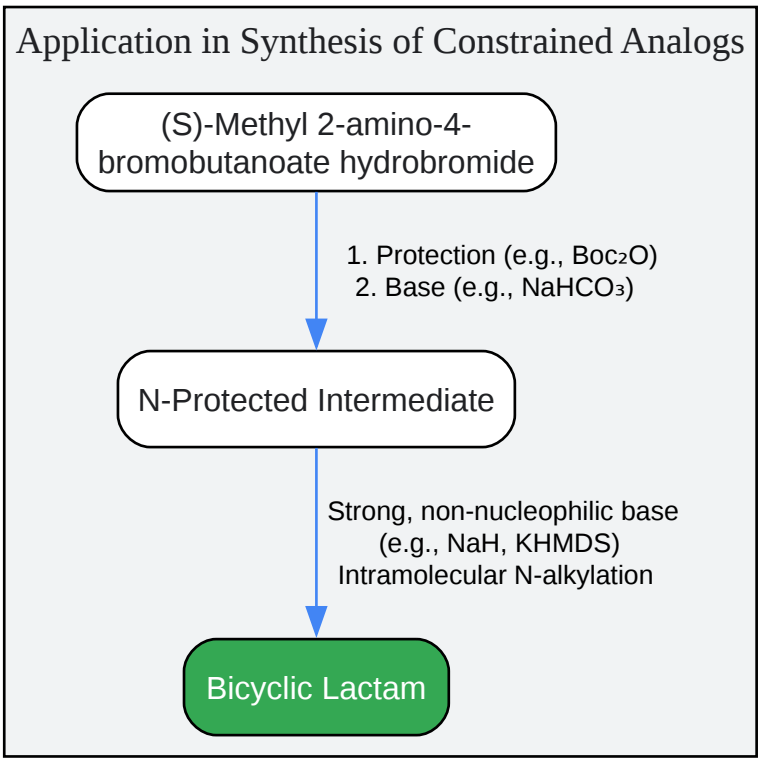
Core Reactivity and Synthetic Potential

The terminal alkyl bromide is a versatile electrophile, susceptible to nucleophilic substitution by a wide range of nucleophiles (e.g., azides, thiols, amines, carbanions). This allows for the facile introduction of diverse side-chain functionalities. The amino and ester groups can be further manipulated—for instance, the amine can be acylated or used in peptide coupling, while the ester can be hydrolyzed or reduced.

Application Workflow: Synthesis of a Constrained Bicyclic Amino Acid

A common strategy in drug design is to introduce conformational constraints into a molecule to enhance binding affinity and selectivity. The title compound is an excellent starting point for synthesizing rigidified amino acid analogues.

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Caption: Workflow for synthesizing a bicyclic lactam from the title compound.

Rationale: In this workflow, the amine is first protected (e.g., as a Boc-carbamate) and neutralized. Treatment with a strong base then deprotonates the carbamate nitrogen, which acts as an internal nucleophile, displacing the bromide to form a five-membered pyrrolidine ring. This rigid bicyclic lactam is a valuable scaffold in medicinal chemistry.

Role in Drug Discovery

This building block has been investigated for its potential in developing new therapeutic agents.[9] Studies have shown that related structures exhibit antiproliferative and cytotoxic effects on cancer cells and possess anti-inflammatory properties.[9] Its utility in targeted drug delivery systems is also an area of active research.[9] The ability to use the bromo-handle to attach linkers, payloads, or targeting moieties makes it a valuable tool for medicinal chemists.

Part 4: Safety and Handling

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(S)-Methyl 2-amino-4-bromobutanoate hydrobromide is a research chemical.[1] As with all alkylating agents and fine chemicals, it should be handled with appropriate care in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is mandatory.[11][12] It is an irritant, and care should be taken to avoid contact with skin and eyes and to prevent inhalation of the powder.[11][12] For full safety information, users must consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

(S)-Methyl 2-amino-4-bromobutanoate hydrobromide is more than just a chemical intermediate; it is a strategic tool for the precise construction of stereochemically defined molecules. Its synthesis from the abundant chiral pool source L-methionine provides a reliable and scalable route to an enantiopure product. Its well-defined physicochemical properties and versatile reactivity make it an invaluable asset for researchers aiming to synthesize novel amino acid derivatives, complex peptides, and small-molecule drug candidates. Understanding its synthesis, properties, and potential applications empowers scientists to leverage this building block to its full potential in advancing the frontiers of chemical and pharmaceutical research.

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